

# Allylcyclopentane: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: **Allylcyclopentane**

Cat. No.: **B1265694**

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a detailed overview of the safety and handling precautions for **Allylcyclopentane** (CAS No. 3524-75-2). **Allylcyclopentane**, a flammable and hazardous chemical, requires strict adherence to safety protocols to minimize risks in a laboratory or industrial setting. This document consolidates available data on its physical and chemical properties, toxicological profile, and provides standardized experimental methodologies for its safety assessment. It is intended to be a critical resource for researchers, scientists, and professionals in drug development who may handle this compound.

## Chemical and Physical Properties

**Allylcyclopentane** is a colorless to light yellow liquid.[1][2] While its odor is not specified, it is characterized as an aliphatic hydrocarbon.[3][4]

Property	Value	Reference(s)
Molecular Formula	C <sub>8</sub> H <sub>14</sub>	<a href="#">[2]</a>
Molecular Weight	110.20 g/mol	<a href="#">[2]</a>
CAS Number	3524-75-2	<a href="#">[2]</a>
Appearance	Colorless to light yellow liquid	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	125 - 127 °C (257 - 260.6 °F) @ 760 mmHg	<a href="#">[2]</a>
Melting Point	-111 °C (-167.8 °F)	<a href="#">[2]</a>
Flash Point	12 °C (53.6 °F)	<a href="#">[2]</a>
Density	0.792 g/cm <sup>3</sup>	<a href="#">[2]</a>
Water Solubility	Insoluble	<a href="#">[2]</a>

## Toxicological Data

Comprehensive toxicological data for **Allylcyclopentane** is largely unavailable. The compound is classified as harmful if swallowed, in contact with skin, or if inhaled.[\[1\]](#)[\[5\]](#) However, specific quantitative data such as LD<sub>50</sub> and LC<sub>50</sub> values are not readily available in the public domain. For many toxicological endpoints, no experimental data has been reported.

Toxicological Endpoint	GHS Classification	Quantitative Data	Reference(s)
Acute Oral Toxicity	Category 4 (Harmful if swallowed)	No data available	<a href="#">[1]</a> <a href="#">[6]</a>
Acute Dermal Toxicity	Category 4 (Harmful in contact with skin)	No data available	<a href="#">[1]</a> <a href="#">[6]</a>
Acute Inhalation Toxicity	Category 4 (Harmful if inhaled)	No data available	<a href="#">[1]</a> <a href="#">[6]</a>
Skin Corrosion/Irritation	No data available	No data available	<a href="#">[2]</a>
Serious Eye Damage/Irritation	No data available	No data available	<a href="#">[2]</a>
Respiratory or Skin Sensitization	No data available	No data available	<a href="#">[2]</a>
Germ Cell Mutagenicity	No data available	No data available	<a href="#">[2]</a>
Carcinogenicity	No data available	No data available	<a href="#">[2]</a>
Reproductive Toxicity	No data available	No data available	<a href="#">[2]</a>
Specific Target Organ Toxicity (Single Exposure)	No data available	No data available	<a href="#">[2]</a>
Specific Target Organ Toxicity (Repeated Exposure)	No data available	No data available	<a href="#">[2]</a>
Aspiration Hazard	No data available	No data available	<a href="#">[2]</a>

## Hazard Identification and Classification

**Allylcyclopentane** is classified as a hazardous substance. The primary hazards are its flammability and acute toxicity upon ingestion, inhalation, or skin contact.[\[1\]](#)[\[5\]](#)

Hazard Class	GHS Category	Signal Word	Hazard Statement
Flammable Liquids	Category 2	Danger	H225: Highly flammable liquid and vapor
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	Warning	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	Warning	H332: Harmful if inhaled

## Experimental Protocols for Safety Assessment

While specific experimental data for **Allylcyclopentane** is lacking for many endpoints, the following sections describe the standardized methodologies that would be employed for its toxicological assessment, based on OECD (Organisation for Economic Co-operation and Development) guidelines.

### Acute Oral Toxicity (OECD 423)

The acute toxic class method is used to estimate the acute oral toxicity of a substance.

- Principle: A stepwise procedure with a limited number of animals per step is used. The outcome of each step determines the next step, allowing for classification of the substance into a toxicity class.
- Methodology:
  - Healthy, young adult rats of a single sex (typically females) are used.
  - The animals are fasted prior to dosing.
  - The substance is administered in a single oral dose.
  - Animals are observed for mortality and clinical signs of toxicity for at least 14 days.

- Body weight is recorded weekly.
- A gross necropsy is performed on all animals at the end of the study.

## Acute Dermal Toxicity (OECD 402)

This guideline outlines a procedure for assessing the acute toxic effects of a substance applied to the skin.

- Principle: The test substance is applied to the shaved skin of a group of experimental animals in a single dose.
- Methodology:
  - Healthy young adult rats, rabbits, or guinea pigs with healthy skin are used.
  - The fur is clipped from the dorsal area of the trunk of the test animals.
  - The test substance is applied uniformly over an area of at least 10% of the total body surface area.
  - The treated area is covered with a porous gauze dressing and non-irritating tape.
  - Animals are observed for signs of toxicity and mortality for 14 days.
  - Body weights are recorded, and a gross necropsy is performed on all animals.

## Acute Inhalation Toxicity (OECD 403)

This method is used to determine the toxicity of a substance when inhaled.

- Principle: Animals are exposed to the test substance as a gas, vapor, or aerosol in a chamber for a defined period.
- Methodology:
  - Young adult rats are typically used.

- Animals are exposed in dynamic inhalation chambers that ensure a stable and uniform concentration of the test substance.
- The exposure duration is typically 4 hours.
- Animals are observed for mortality and signs of toxicity during and after exposure for at least 14 days.
- Parameters such as chamber concentration, particle size distribution (for aerosols), and animal behavior are monitored.

## Skin Irritation/Corrosion (OECD 404)

This guideline describes the procedure for assessing the potential of a substance to cause skin irritation or corrosion.

- Principle: The substance is applied to a small area of the skin of an animal, and the degree of irritation is evaluated.
- Methodology:
  - Albino rabbits are typically used.
  - A small area of skin on the back is shaved.
  - A single dose of the test substance is applied to the skin and covered with a gauze patch.
  - After a 4-hour exposure, the patch is removed, and the skin is cleaned.
  - The skin is observed for erythema and edema at specified intervals (1, 24, 48, and 72 hours) and graded according to a scoring system.

## Eye Irritation/Corrosion (OECD 405)

This test evaluates the potential of a substance to cause irritation or damage to the eyes.

- Principle: A single dose of the substance is applied to one eye of an experimental animal.
- Methodology:

- Albino rabbits are the preferred species.
- The test substance is instilled into the conjunctival sac of one eye. The other eye serves as a control.
- The eyes are examined for corneal opacity, iritis, and conjunctival redness and chemosis at 1, 24, 48, and 72 hours after application.
- The lesions are scored according to a standardized system.

## Safe Handling and Storage

### Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection:
  - Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber).
  - Body Protection: Wear a lab coat, and in cases of potential splashing, a chemical-resistant apron.
- Respiratory Protection: In case of insufficient ventilation, wear a suitable respirator with an organic vapor cartridge.

## Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.
- Use spark-proof tools and explosion-proof equipment due to the high flammability of the substance.[\[2\]](#)
- All metal parts of the equipment must be grounded to prevent static discharge.[\[2\]](#)

## Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mist.
- Keep away from open flames, hot surfaces, and sources of ignition.[2]
- Take precautionary measures against static discharges.[2]
- Do not eat, drink, or smoke when using this product.

## Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2]
- Keep away from heat, sparks, and flame.[2]
- Store in a designated flammables area.[2]
- Incompatible Materials: Strong oxidizing agents.[2]

## First Aid and Emergency Procedures

### First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[2]
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.[2]
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[2]
- Ingestion: Do NOT induce vomiting. Clean mouth with water. Never give anything by mouth to an unconscious person. Get medical attention immediately.[2]

### Fire-Fighting Measures

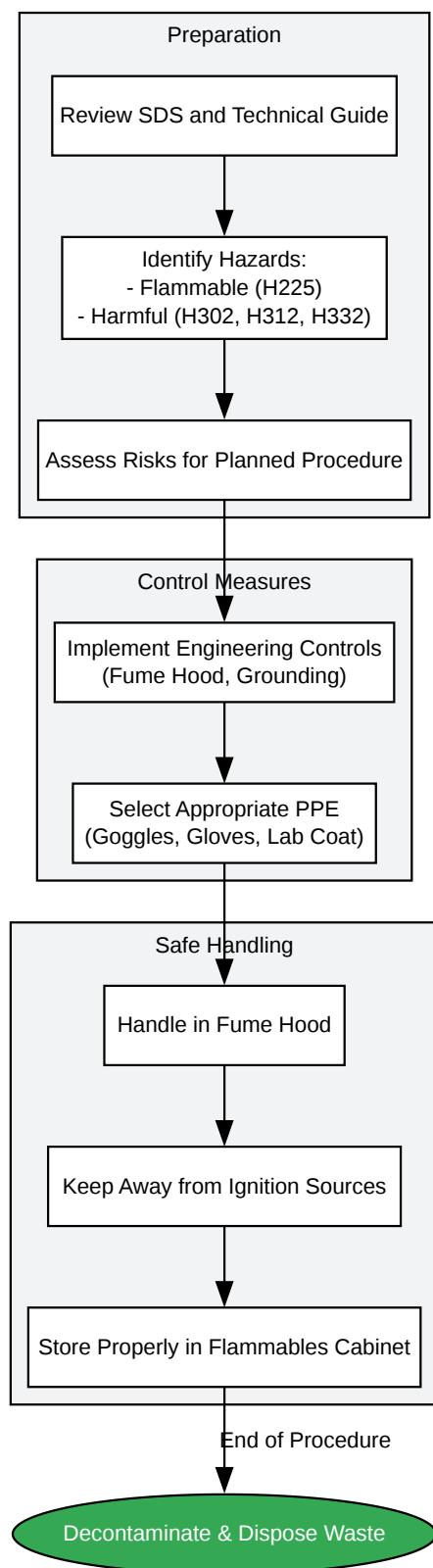
- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.[2]
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back. Containers may explode when heated. [2]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2]

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Remove all sources of ignition. Wear appropriate personal protective equipment.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods for Cleaning Up: Absorb with an inert material (e.g., sand, silica gel, universal binder) and place in a suitable, closed container for disposal. Use spark-proof tools.

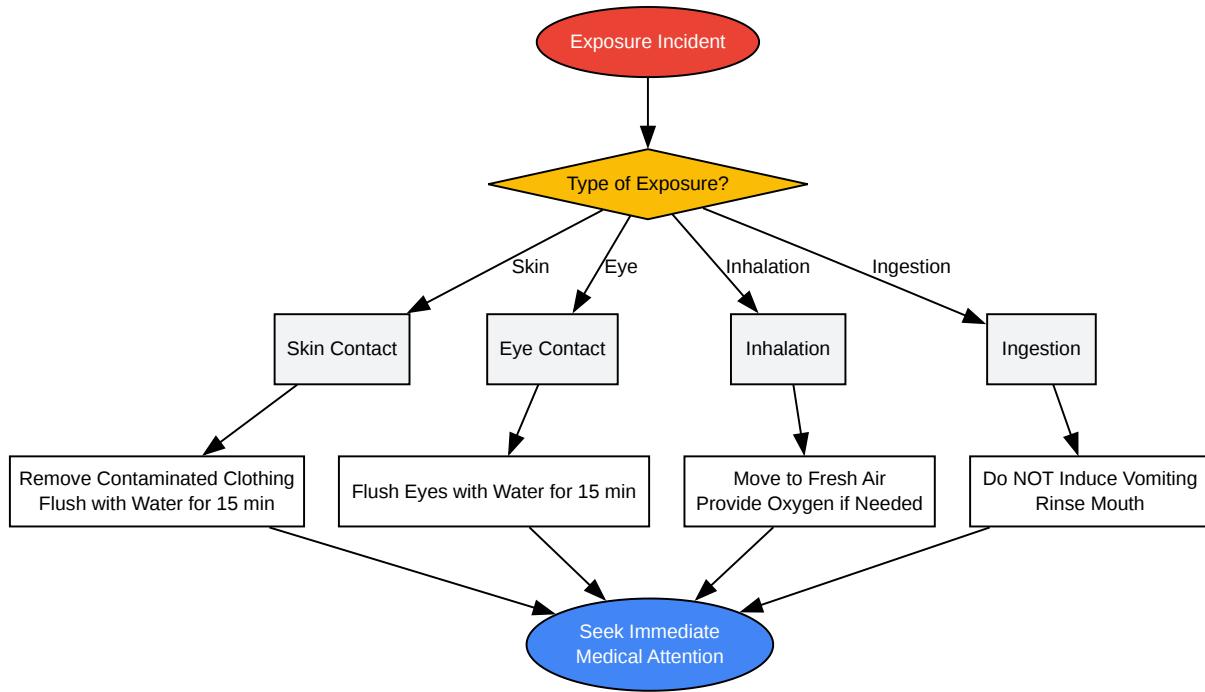
## Visualized Workflows

### Risk Assessment and Handling Workflow

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Caption: Risk assessment and safe handling workflow for **Allylcyclopentane**.

# First Aid and Emergency Response



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Caption: Decision-making process for first aid in case of **Allylcyclopentane** exposure.

## Conclusion

**Allylcyclopentane** is a hazardous chemical that requires careful handling and a thorough understanding of its properties to ensure safety. While there are significant gaps in the publicly available toxicological data, the information provided in this guide on its known hazards, physical properties, and safe handling practices, along with standardized testing methodologies, serves as a crucial foundation for its responsible use in research and development. It is imperative that all personnel handling this substance are familiar with and adhere to the safety precautions outlined herein.

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